

# Preparing BAY-885 Stock Solutions for Preclinical Research

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## Compound of Interest

Compound Name: BAY885

Cat. No.: B2732229

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## Application Notes and Protocols

Audience: Researchers, scientists, and drug development professionals.

## Abstract

This document provides detailed protocols for the preparation of BAY-885 stock solutions for use in preclinical research. BAY-885 is a potent and highly selective inhibitor of Extracellular signal-Regulated Kinase 5 (ERK5), a key component of the mitogen-activated protein kinase (MAPK) signaling pathway.<sup>[1][2][3]</sup> Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This guide outlines the necessary materials, step-by-step procedures for dissolution, and proper storage conditions for BAY-885. Additionally, it summarizes key quantitative data and provides a visual representation of the experimental workflow and the targeted signaling pathway.

## Chemical Properties of BAY-885

A clear understanding of the physicochemical properties of BAY-885 is essential for its proper handling and use in experiments.

Property	Value	Reference
Molecular Formula	C25H28F3N7O2	[1]
Molecular Weight	515.53 g/mol	[1]
Appearance	White to beige powder	
CAS Number	2307249-33-6	[1]

## Solubility of BAY-885

The solubility of BAY-885 in various solvents is a critical factor in the preparation of stock solutions. Dimethyl sulfoxide (DMSO) is the most common solvent for in vitro studies. For in vivo applications, co-solvent systems are often required.

Solvent	Solubility	Notes	Reference
DMSO	≥ 16.67 mg/mL (32.34 mM)	Sonication is recommended to aid dissolution.	[2]
DMSO	30 mg/mL (58.19 mM)	-	[4]
DMSO	2 mg/mL	Clear solution.	
Ethanol	8 mg/mL (15.51 mM)	-	[4]
Water	Insoluble	-	[4]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	≥ 1.67 mg/mL (3.24 mM)	For in vivo use. Solvents should be added sequentially.	[1]
5% DMSO + 40% PEG300 + 5% Tween-80 + 50% saline	≥ 2.5 mg/mL (4.85 mM)	For in vivo use.	[1]

Note: Solubility can vary slightly between batches. It is recommended to perform a small-scale solubility test before preparing a large volume of stock solution.

## Experimental Protocols

### Preparation of a 10 mM BAY-885 Stock Solution in DMSO for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution of BAY-885 in DMSO, a common concentration for in vitro cell-based assays.

#### Materials:

- BAY-885 powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Pipettes and sterile filter tips

#### Procedure:

- Calculate the required mass of BAY-885:
  - To prepare 1 mL of a 10 mM stock solution, you will need:
    - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times 515.53 \text{ g/mol} \times (1 \text{ L} / 1000 \text{ mL}) \times (1000 \text{ mg} / 1 \text{ g}) = 5.1553 \text{ mg}$
- Weigh the BAY-885 powder:
  - Carefully weigh out approximately 5.16 mg of BAY-885 powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Add DMSO:

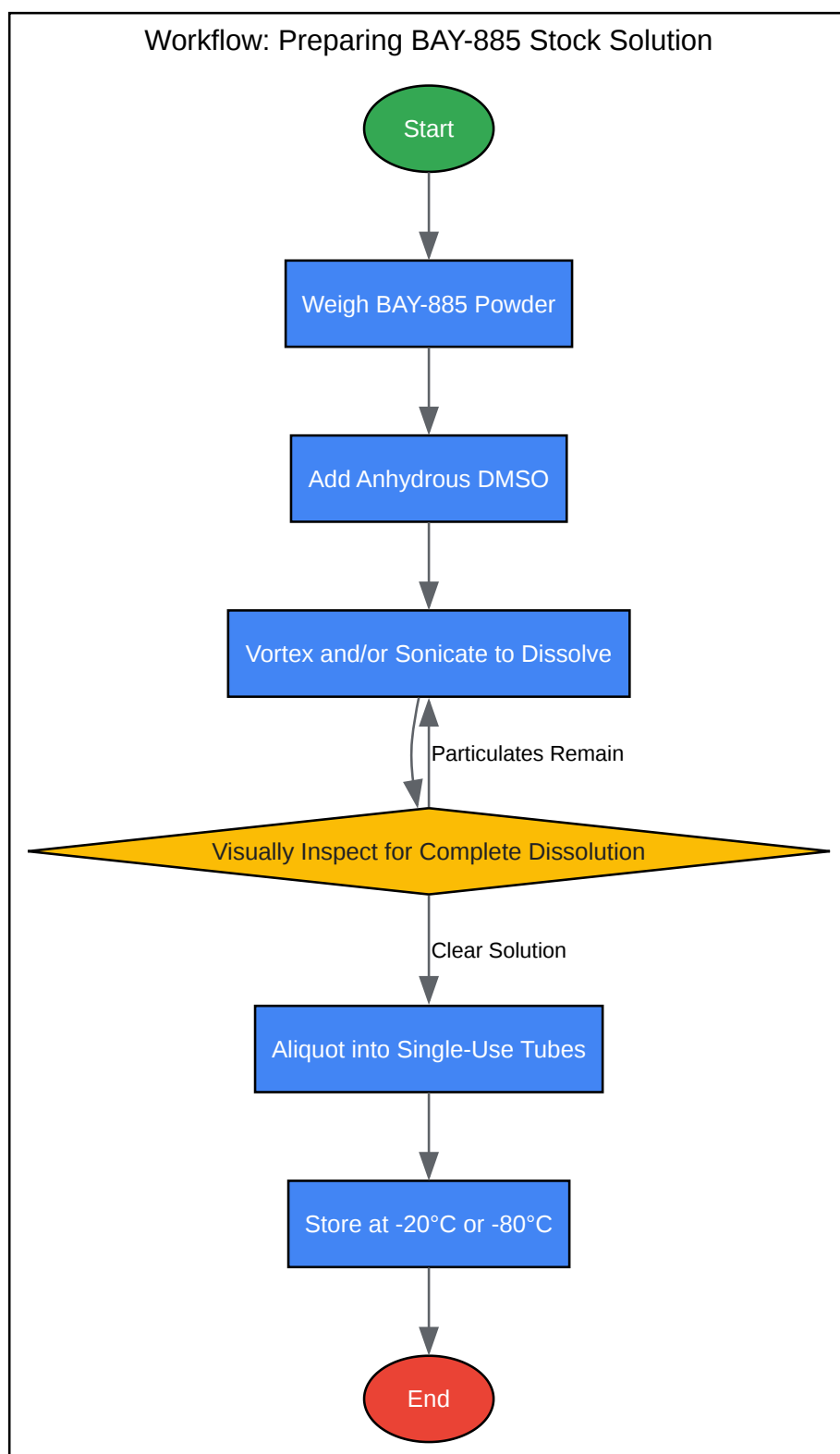
- Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the BAY-885 powder.
- Dissolve the compound:
  - Vortex the tube vigorously for 1-2 minutes to dissolve the powder.
  - If the compound does not fully dissolve, sonicate the tube for 5-10 minutes in a water bath sonicator.[\[2\]](#) Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquot and store:
  - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[2\]](#)
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[\[2\]](#)[\[3\]](#) For optimal stability, store under nitrogen.[\[1\]](#)[\[3\]](#)

## Preparation of Working Solutions

For cell-based experiments, the concentrated DMSO stock solution must be further diluted in cell culture medium to the desired final concentration. It is crucial to ensure that the final concentration of DMSO in the culture medium does not exceed 0.1%, as higher concentrations can be toxic to cells.[\[2\]](#)

## Visualizations

### Experimental Workflow for Stock Solution Preparation

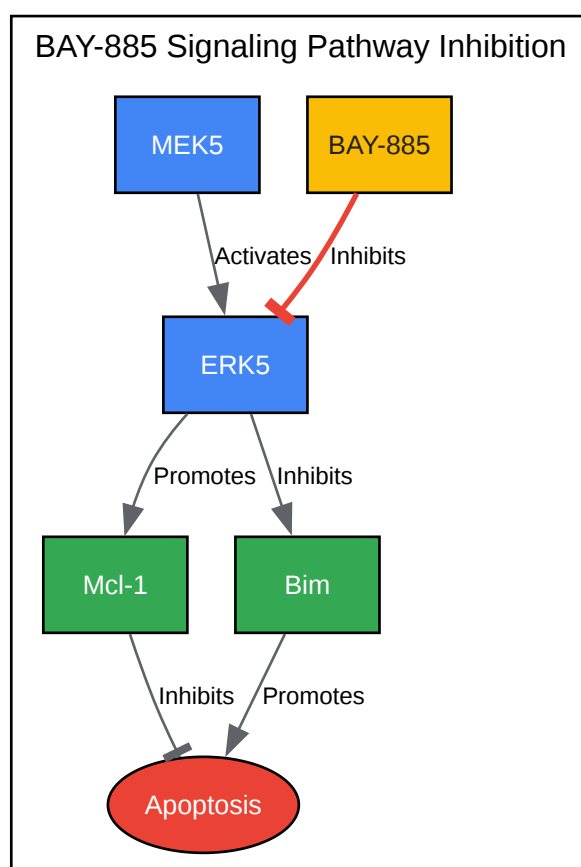


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Caption: Workflow for preparing a BAY-885 stock solution.

## BAY-885 Mechanism of Action: Inhibition of the MEK5/ERK5 Signaling Pathway

BAY-885 is an ATP site-targeting, potent, and selective inhibitor of ERK5 (also known as MAPK7). It has been shown to induce apoptosis in breast cancer cells by regulating the endoplasmic reticulum (ER) stress/Mcl-1/Bim pathway.[5][6]



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